

Best practices for long-term storage of CRT 0105446

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Compound of Interest

Compound Name: CRT 0105446

Cat. No.: B12398419

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Technical Support Center: CRT 0105446

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for the long-term storage and handling of **CRT 0105446**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of **CRT 0105446**?

For long-term storage, spanning months to years, it is recommended to store **CRT 0105446** at -20°C.[1] For short-term storage, from days to weeks, a temperature of 0 - 4°C is suitable.[1]

Q2: How should I store **CRT 0105446** upon receipt?

Upon receipt, the compound, which is stable for several weeks at ambient temperature during shipping, should be stored under the recommended long-term or short-term conditions.[1] Ensure the storage environment is dry and dark.[1]

Q3: What is the expected shelf life of **CRT 0105446**?

When stored correctly under the recommended conditions, **CRT 0105446** has a shelf life of over two years.[1]

Q4: In what solvent is **CRT 0105446** soluble?

CRT 0105446 is soluble in Dimethyl Sulfoxide (DMSO).[1]

Q5: Are there any general precautions for handling aminothiazole-based compounds like **CRT 0105446**?

Yes, aminothiazole derivatives can be sensitive to pH, temperature, and light.[2][3] It is advisable to protect them from light and avoid extreme pH conditions to prevent degradation.[2]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Compound Degradation	Improper storage temperature	Ensure the compound is stored at -20°C for long-term storage.[1]
Exposure to light	Store in a dark place or use amber-colored vials.[1][2]	
pH instability in solution	If in solution, ensure the pH is optimized as aminothiazole compounds can be pH-sensitive.[2]	
Oxidation	For solutions, consider using degassed solvents or storing under an inert atmosphere.[2]	
Difficulty in Dissolving	Incorrect solvent	CRT 0105446 is soluble in DMSO.[1] Ensure you are using the correct solvent.
Compound has precipitated	Gently warm the solution and vortex to redissolve.	
Inconsistent Experimental Results	Compound degradation	Review storage and handling procedures to ensure compound integrity.
Freeze-thaw cycles of stock solutions	Aliquot stock solutions to avoid repeated freeze-thaw cycles.	

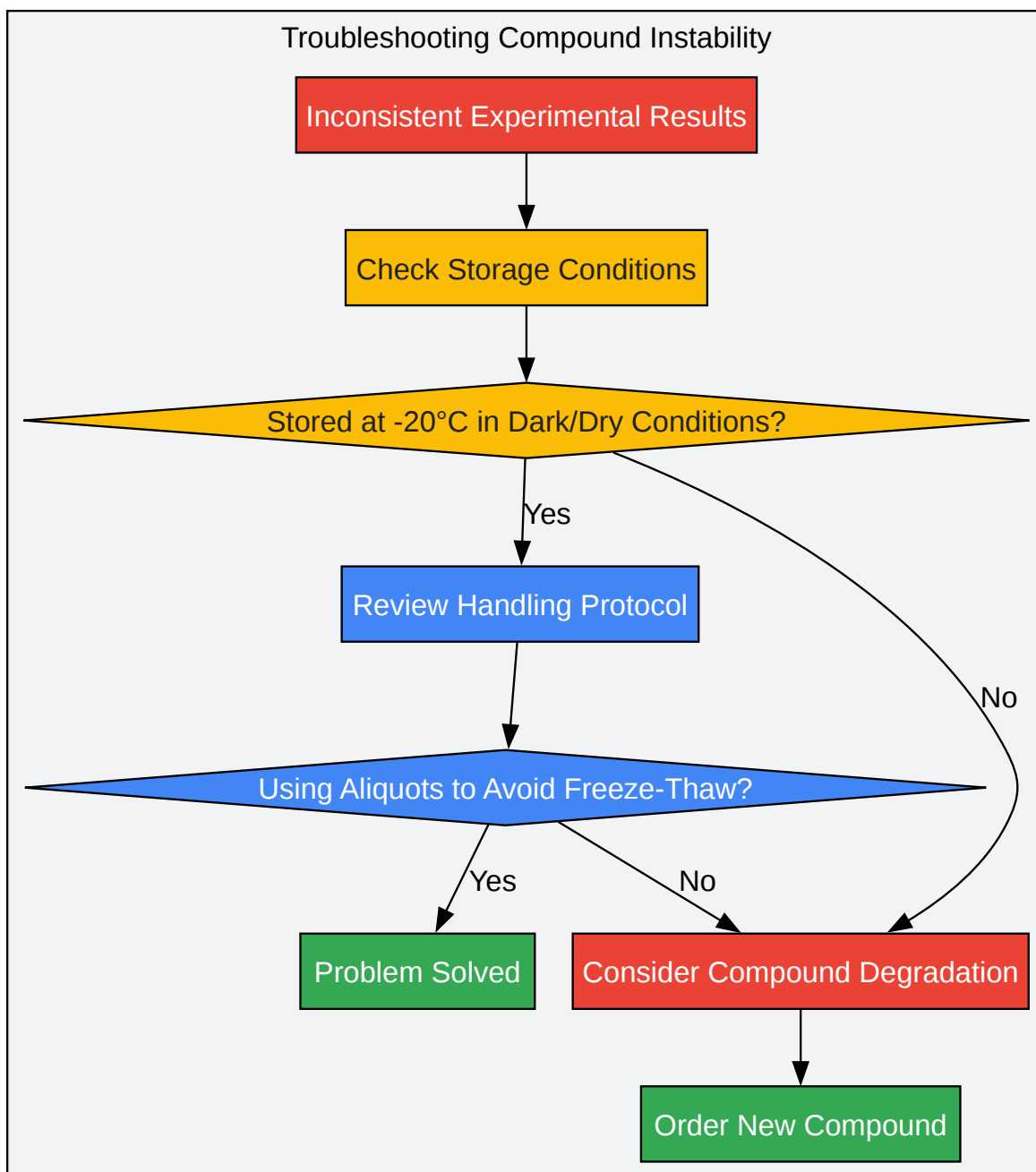
Experimental Protocols

Reconstitution of **CRT 0105446**

- **Equilibration:** Allow the vial of **CRT 0105446** and the DMSO solvent to reach room temperature before use.
- **Centrifugation:** Briefly centrifuge the vial to ensure the powdered compound is at the bottom.

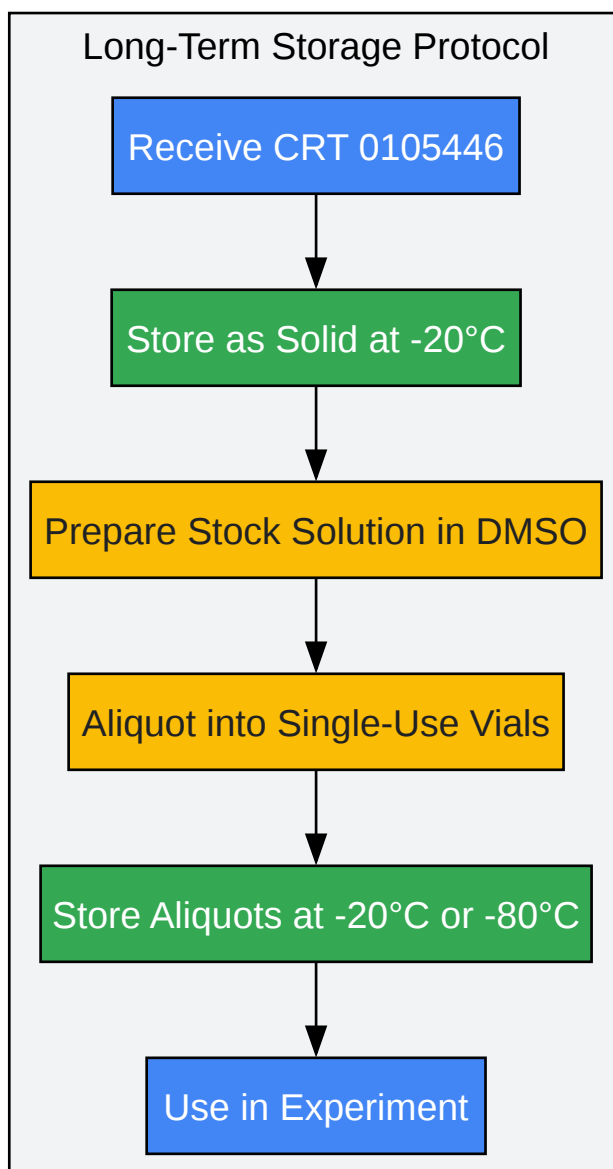
- Solvent Addition: Aseptically add the calculated volume of DMSO to the vial to achieve the desired stock concentration.
- Dissolution: Gently vortex or sonicate the vial until the compound is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store these aliquots at -20°C or -80°C.

Visual Guides



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Caption: A troubleshooting workflow for addressing inconsistent experimental results.



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Caption: Recommended workflow for the long-term storage and preparation of **CRT 0105446**.

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References

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- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
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